

A Comprehensive Guide to the Safe Disposal of Edetate Calcium Disodium Monohydrate

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Compound of Interest

Compound Name:	<i>Edetate calcium disodium monohydrate</i>
CAS No.:	304695-78-1
Cat. No.:	B1239152

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For researchers and drug development professionals, maintaining a safe and compliant laboratory environment is paramount. The proper disposal of chemical reagents is a critical component of this responsibility. This guide provides a detailed, step-by-step protocol for the safe disposal of **edetate calcium disodium monohydrate** (also known as calcium disodium EDTA), a common chelating agent in various scientific applications.^{[1][2]} Adherence to these procedures will not only ensure regulatory compliance but also foster a culture of safety and environmental stewardship within your organization.

Understanding Edetate Calcium Disodium Monohydrate: A Profile

Edetate calcium disodium is a white, odorless, crystalline powder that is freely soluble in water.^{[1][3]} It functions as a chelating agent, meaning it forms stable, water-soluble complexes with metal ions.^{[1][3]} This property is leveraged in various applications, including the treatment of heavy metal poisoning and as a stabilizer in pharmaceutical and food products to prevent deterioration by sequestering trace metal ions.^{[1][2][4][5]}

While not classified as a hazardous substance by OSHA, its chelating nature necessitates careful consideration for disposal to prevent environmental repercussions.[6] The primary concern is its potential to mobilize heavy metals in aquatic ecosystems if released into waterways.[7][8]

Hazard Profile and Safety Precautions

Before handling or disposing of **edetate calcium disodium monohydrate**, it is crucial to be aware of its potential hazards and to take appropriate safety measures.

Hazard Type	Description	Preventative Measures
Eye Irritation	May cause serious eye irritation.[8][9][10]	Wear safety glasses or goggles.[9][11]
Skin Irritation	May cause skin irritation upon prolonged or repeated contact.[8][10][12]	Wear protective gloves.[9][11]
Respiratory Irritation	Inhalation of dust may cause respiratory tract irritation.[8][10][11][13]	Handle in a well-ventilated area or use a dust respirator.[9][11]
Ingestion	Low single-dose oral toxicity, but ingestion of large amounts may cause injury.[11][13]	Do not eat, drink, or smoke in work areas.[7]
Dust Explosion	Fine dust dispersed in air in sufficient concentrations can be a potential dust explosion hazard.[6][11]	Avoid generating dust clouds.

Incompatible Materials: Avoid contact with strong oxidizing agents.[2][9][12]

Step-by-Step Disposal Procedures

The guiding principle for the disposal of **edetate calcium disodium monohydrate** is to prevent its entry into the environment, particularly waterways.[7][8]

Unused or Expired Product

- Evaluation: The first step is to determine if the unused material can be recycled or returned to the supplier.[3][12]
- Packaging: If recycling or return is not an option, the chemical should be kept in its original, tightly closed container.[9][11]
- Labeling: Ensure the container is clearly labeled with the chemical name: "**Edetate Calcium Disodium Monohydrate.**"
- Waste Collection: The container should be placed in a designated chemical waste collection area, segregated from incompatible materials.
- Professional Disposal: Arrange for collection by a licensed hazardous waste disposal company.[6][11] Disposal must be in accordance with all federal, state, and local environmental control regulations.[6][11]

Spilled Material

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

- Secure the Area: Evacuate unnecessary personnel and ensure the area is well-ventilated.[7][8]
- Personal Protective Equipment (PPE): Before cleaning the spill, don appropriate PPE, including safety goggles, gloves, and a dust respirator.[9][11]
- Containment: For a dry spill, carefully sweep or scoop the material to avoid generating dust.[7][9] Place the collected material into a clean, dry, and properly labeled waste disposal container.[9][11]
- Cleaning: After the bulk of the material has been removed, clean the contaminated surface.
 - Small spills: Finish cleaning by spreading water on the contaminated surface and collect the wastewater for disposal.[11][13] Do not allow the runoff to enter the sanitary sewer system.[7][8][12]

- Large spills: Use a shovel to place the material into a convenient waste disposal container. [\[11\]](#)[\[13\]](#) Finish cleaning by spreading water on the contaminated surface and collect the wastewater.[\[11\]](#)[\[13\]](#)
- Disposal: The container with the spilled material and any contaminated cleaning materials should be sealed and disposed of as chemical waste through a licensed contractor.[\[6\]](#)[\[11\]](#)

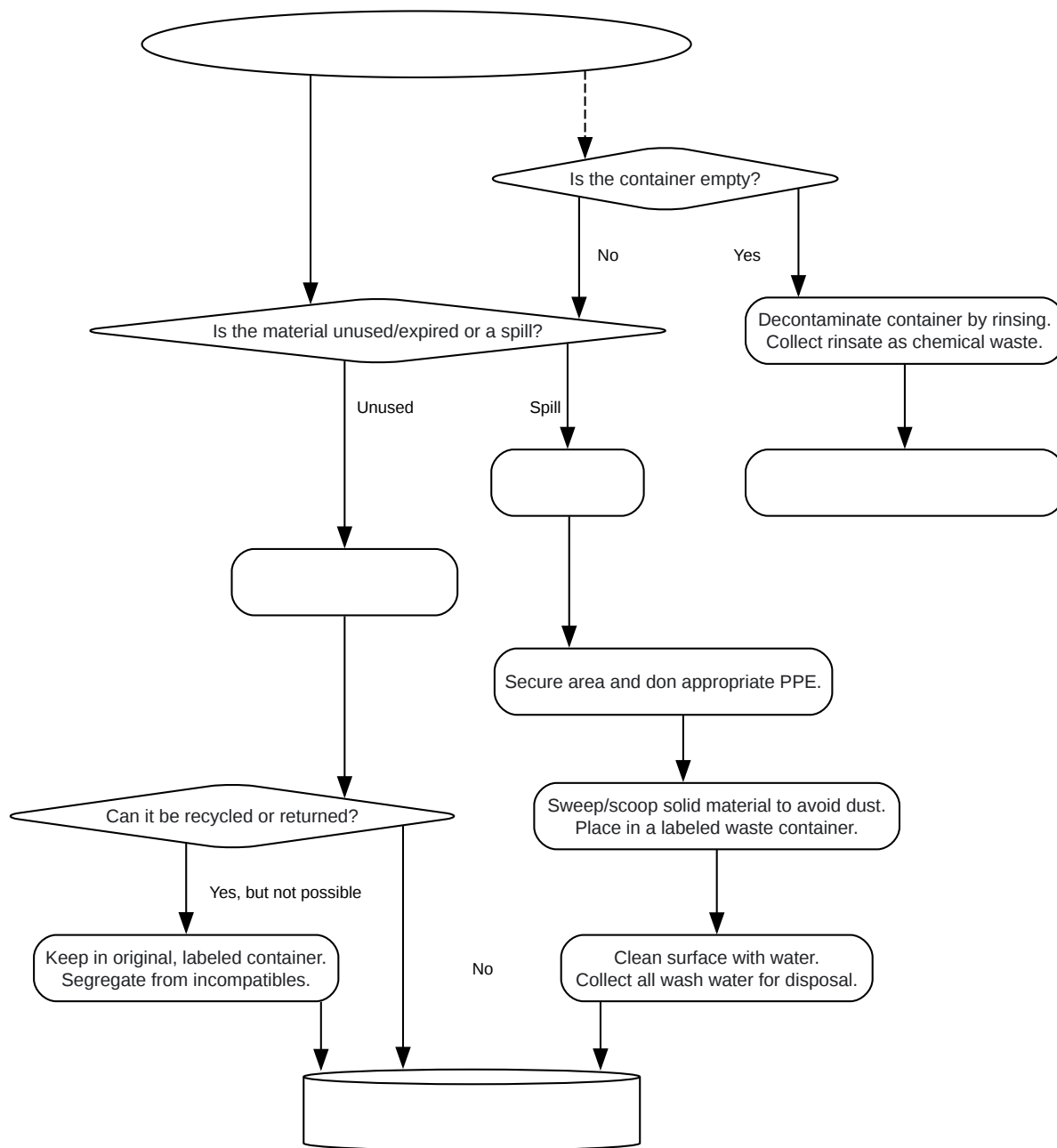
Empty Containers

Even after a container of **edetate calcium disodium monohydrate** is empty, it may retain product residue.[\[6\]](#)

- Decontamination: If possible and safe, rinse the container with a suitable solvent (such as water). The rinsate should be collected and treated as chemical waste.
- Puncturing: To prevent reuse, puncture the container after cleaning.[\[12\]](#)
- Disposal: Dispose of the cleaned and punctured container in accordance with local, state, and federal regulations.[\[6\]](#)[\[7\]](#) In some cases, completely emptied and cleaned containers can be recycled.[\[7\]](#)

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **edetate calcium disodium monohydrate**.



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Caption: Disposal Decision Workflow for **Edetate Calcium Disodium Monohydrate**.

Conclusion

The responsible disposal of **edetate calcium disodium monohydrate** is a straightforward process when guided by an understanding of its chemical properties and potential environmental impact. By adhering to the procedures outlined in this guide, laboratory professionals can ensure the safety of their personnel, maintain regulatory compliance, and contribute to the protection of our environment. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most current information.

References

- Valudor Products. (n.d.). Safety Data Sheet: Sodium calcium edetate.
- Santa Cruz Biotechnology. (n.d.). Ethylenediaminetetraacetic acid calcium disodium salt.
- PCCA. (n.d.). Material Safety Data Sheet: Edetate Calcium Disodium USP (Hydrate).
- PCCA. (n.d.). Safety Data Sheet: Edetate Calcium Disodium USP (Hydrate).
- ChemicalBook. (2025). EDTA calcium disodium - Safety Data Sheet.
- ECHEMI. (n.d.). 62-33-9, Calcium disodium EDTA Formula.
- Sdfine. (n.d.). ethylenediamine tetraacetic acid calcium disodium salt.
- Spectrum Chemical. (2015). EDTA Calcium Disodium Salt - Print MSDS.
- Carl ROTH. (2025). Safety Data Sheet: Edetate calcium disodium dihydrate.
- PubChem. (n.d.). Edetate Calcium Disodium Anhydrous.
- PCCA. (2010). Material Safety Data Sheet: Edetate Calcium Disodium USP (Hydrate).
- Ammol. (n.d.). Calcium Disodium EDTA SDS Safety Data Sheet.
- ChemicalBook. (n.d.). EDTA calcium disodium.
- ChemicalBook. (n.d.). EDTA calcium disodium - Safety Data Sheet.
- Spectrum Chemical. (2021). Calcium Disodium_EDTA FCC.
- Everyday Health. (2025). Calcium Disodium EDTA: Uses, Side Effects, and Safety.
- ECHEMI. (n.d.). Calcium disodium EDTA SDS, 62-33-9 Safety Data Sheets.
- Mubychem. (n.d.). Calcium Disodium EDTA EP BP Ph Eur USP NF, FCC Grade Manufacturers.

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Sources

- [1. EDTA calcium disodium | 62-33-9 \[chemicalbook.com\]](#)
- [2. Calcium Disodium EDTA EP BP Ph Eur USP NF, FCC Grade Manufacturers \[mubychem.com\]](#)
- [3. echemi.com \[echemi.com\]](#)
- [4. Edetate Calcium Disodium Anhydrous | C10H12CaN2Na2O8 | CID 6093170 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Calcium Disodium EDTA: Uses, Side Effects, and Safety \[everydayhealth.com\]](#)
- [6. pccarx.com \[pccarx.com\]](#)
- [7. valudor.com \[valudor.com\]](#)
- [8. chemicalbook.com \[chemicalbook.com\]](#)
- [9. integraclear.com \[integraclear.com\]](#)
- [10. ammol.org \[ammol.org\]](#)
- [11. sds.chemtel.net \[sds.chemtel.net\]](#)
- [12. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [13. images-na.ssl-images-amazon.com \[images-na.ssl-images-amazon.com\]](#)
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